

# Stannous Chloride Dihydrate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Tin(2+);dichloride;dihydrate*

Cat. No.: *B161276*

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This guide provides an in-depth overview of the safety protocols and handling precautions for stannous chloride dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ ). Adherence to these guidelines is critical to ensure a safe laboratory environment and to mitigate risks associated with the chemical's hazardous properties. Stannous chloride dihydrate is a strong reducing agent that is corrosive, harmful if swallowed or inhaled, and can cause severe skin burns and eye damage.<sup>[1][2][3]</sup>

## Chemical and Physical Properties

Stannous chloride dihydrate, also known as tin(II) chloride dihydrate, is a white crystalline solid.<sup>[4][5]</sup> It is sensitive to air and moisture and is soluble in water, though hydrolysis can occur.<sup>[1][5]</sup>

Property	Value	Source
CAS Number	10025-69-1	[4]
Molecular Formula	SnCl <sub>2</sub> ·2H <sub>2</sub> O	[5]
Molecular Weight	225.63 g/mol	[4]
Appearance	White crystalline solid	[4]
Odor	Odorless	[4][5]
Melting Point	37 - 38 °C / 98.6 - 100.4 °F	[6]
Boiling Point	652 °C / 1205.6 °F	[5][6]
Density	2.71 g/cm <sup>3</sup>	[5]

## Toxicological Data

Stannous chloride dihydrate is acutely toxic if ingested and may cause damage to organs through prolonged or repeated exposure.[1][4] The primary target organs include the blood, kidneys, lungs, liver, and cardiovascular system.[2][4]

Toxicity Data	Value	Species	Source
LD50 Oral	700 mg/kg	Rat	[1][4]
LD50 Oral	250 mg/kg	Mouse	[4]
LD50 Intraperitoneal	258.4 mg/kg	Rat	[3]

## Hazard Identification and Exposure Limits

This chemical is classified as hazardous. It causes severe skin burns, eye damage, and may cause respiratory irritation and allergic skin reactions.[2][3]

Hazard Classification	GHS Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage	Category 1
Skin Sensitization	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)
Specific Target Organ Toxicity (Repeated Exposure)	Category 2
Corrosive to Metals	Category 1
Hazardous to the Aquatic Environment (Chronic)	Category 3

Source:[2][3][6][7]

Occupational Exposure Limits:

Regulatory Body	Limit (TWA)	Source
OSHA (PEL)	2 mg/m <sup>3</sup>	[4][8]
ACGIH (TLV)	2 mg/m <sup>3</sup>	[4][8]
NIOSH (REL)	2 mg/m <sup>3</sup>	[8][9]

Hazard Ratings:

Rating System	Health	Flammability	Reactivity
NFPA 704	3	0	0

Source:[1]

## Experimental Protocols and Handling

## Safe Handling and Storage Protocol

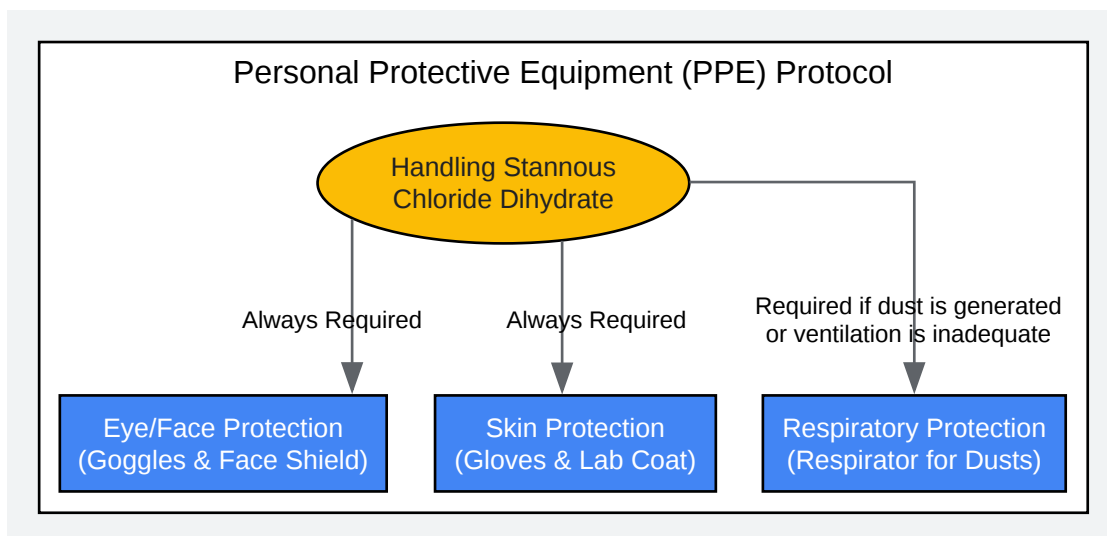
Proper handling and storage are crucial to prevent exposure and maintain the chemical's integrity.

- **Engineering Controls:** Always work in a well-ventilated area. Use of a chemical fume hood is strongly recommended to keep airborne concentrations below exposure limits.<sup>[8][10]</sup> Eyewash stations and safety showers must be readily available.<sup>[8][10]</sup>
- **Handling:** Avoid contact with skin, eyes, and clothing.<sup>[10]</sup> Do not breathe dust.<sup>[4]</sup> Avoid dust formation during handling.<sup>[1]</sup> Wash hands thoroughly after handling.<sup>[1]</sup> Do not eat, drink, or smoke in the laboratory.<sup>[1]</sup>
- **Storage:** Store in a cool, dry, well-ventilated area.<sup>[1][4]</sup> Keep containers tightly closed to prevent contact with air and moisture.<sup>[1]</sup> Stannous chloride dihydrate is air and moisture sensitive; for long-term storage, keeping it under an inert gas is recommended.<sup>[1]</sup> Store away from incompatible materials such as strong oxidizing agents, peroxides, alkali metals, acids, and alkalis.<sup>[4][7]</sup> Do not store in metal containers as the substance may be corrosive to metals.<sup>[2][10]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling stannous chloride dihydrate.

- **Eye and Face Protection:** Wear tightly fitting chemical safety goggles and a face shield.<sup>[7][9][10]</sup>
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing, such as a lab coat or synthetic apron, to prevent skin contact.<sup>[4][9][10]</sup>
- **Respiratory Protection:** If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with a P2 filter for particulates.<sup>[10]</sup>



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Caption: Required PPE for handling stannous chloride dihydrate.

## Emergency Procedures

Immediate and appropriate response to emergencies can significantly reduce harm.

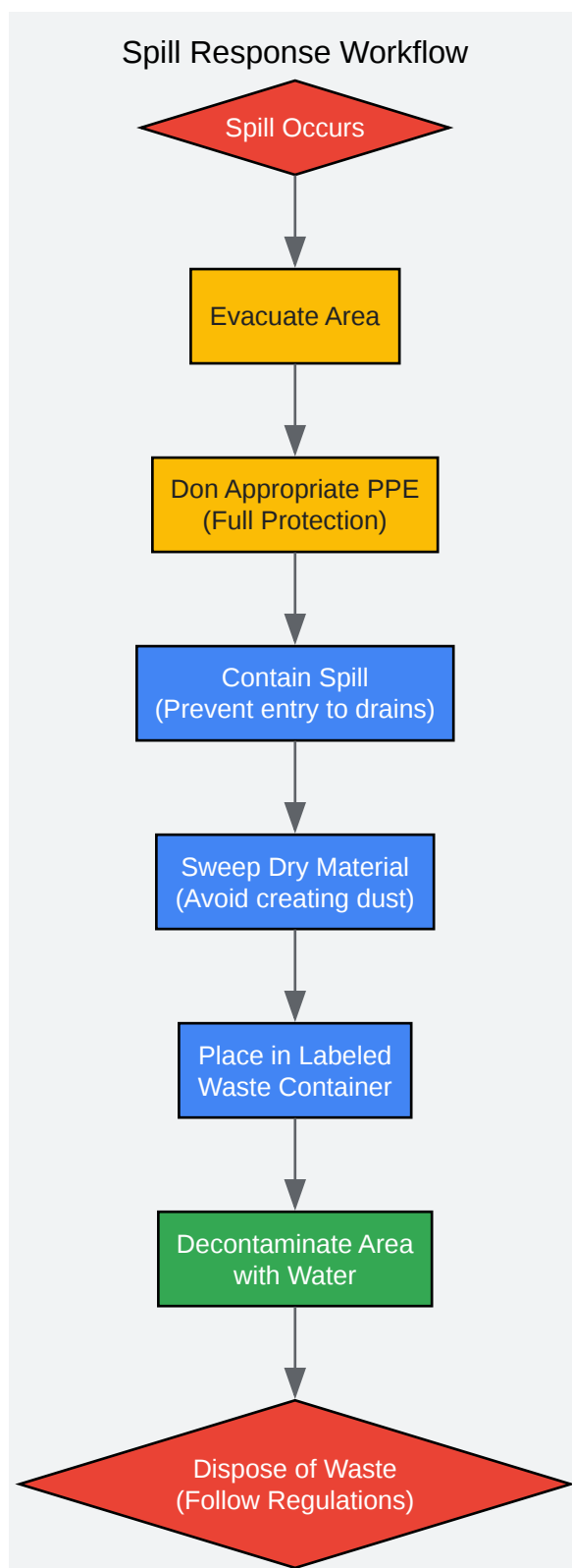
### First-Aid Measures

- General Advice: First responders must protect themselves. Show the Safety Data Sheet to the attending physician.[2]
- Inhalation: Remove the victim to fresh air immediately.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). [1][9] Seek immediate medical attention.[1][4]
- Skin Contact: Immediately remove all contaminated clothing.[11] Flush skin with copious amounts of water for at least 15 minutes.[1][9] Seek immediate medical attention.[1]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][10] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention from an ophthalmologist.[2]
- Ingestion: Do NOT induce vomiting.[1][11] Rinse mouth with water. If the victim is conscious, give two glasses of water to drink. Never give anything by mouth to an unconscious person.

[1] Seek immediate medical attention.[1][4]

## Accidental Release (Spill) Protocol

- Personal Precautions: Evacuate non-essential personnel from the area.[11] Wear all required PPE as detailed in Section 4.2. Avoid substance contact and do not inhale dust.
- Containment and Cleaning: Prevent the spill from entering drains or waterways.[4] Carefully sweep up the dry solid material, avoiding dust generation.[1][9] Place the spilled material into a suitable, labeled, and closed container for disposal.[1][4]
- Post-Cleanup: Clean the affected area thoroughly with water to remove any residual contamination.[1]



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Caption: Step-by-step workflow for responding to a spill.

## Fire-Fighting Measures

- Flammability: Stannous chloride dihydrate is not combustible.[1][10]
- Extinguishing Media: Use an extinguishing agent suitable for the surrounding fire.[1][9]
- Hazards from Combustion: Although non-flammable, upon heating or in a fire, it may decompose and emit toxic and corrosive fumes, such as tin oxides and hydrogen chloride gas.[1][7][10]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][10]

## Disposal Considerations

Waste material must be treated as hazardous. Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[10] Do not allow the chemical to enter drains or surface water. Waste should be handled by a licensed professional waste disposal service.

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